

An In-Depth Technical Guide to the Structure and Stereochemistry of D-Galactosan

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Compound of Interest

Compound Name: *D-Galactosan*

Cat. No.: *B020825*

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Abstract

D-Galactosan, scientifically known as 1,6-Anhydro- β -D-galactopyranose, is a bicyclic monosaccharide derived from D-galactose. Its unique bridged structure imparts distinct chemical and physical properties, including a notable resistance to periodate oxidation, which makes it a subject of significant interest in carbohydrate chemistry and glycobiology. This technical guide provides a comprehensive overview of the core structural and stereochemical features of **D-Galactosan**, supported by quantitative data, detailed experimental protocols, and visual representations to facilitate a deeper understanding for researchers and professionals in drug development.

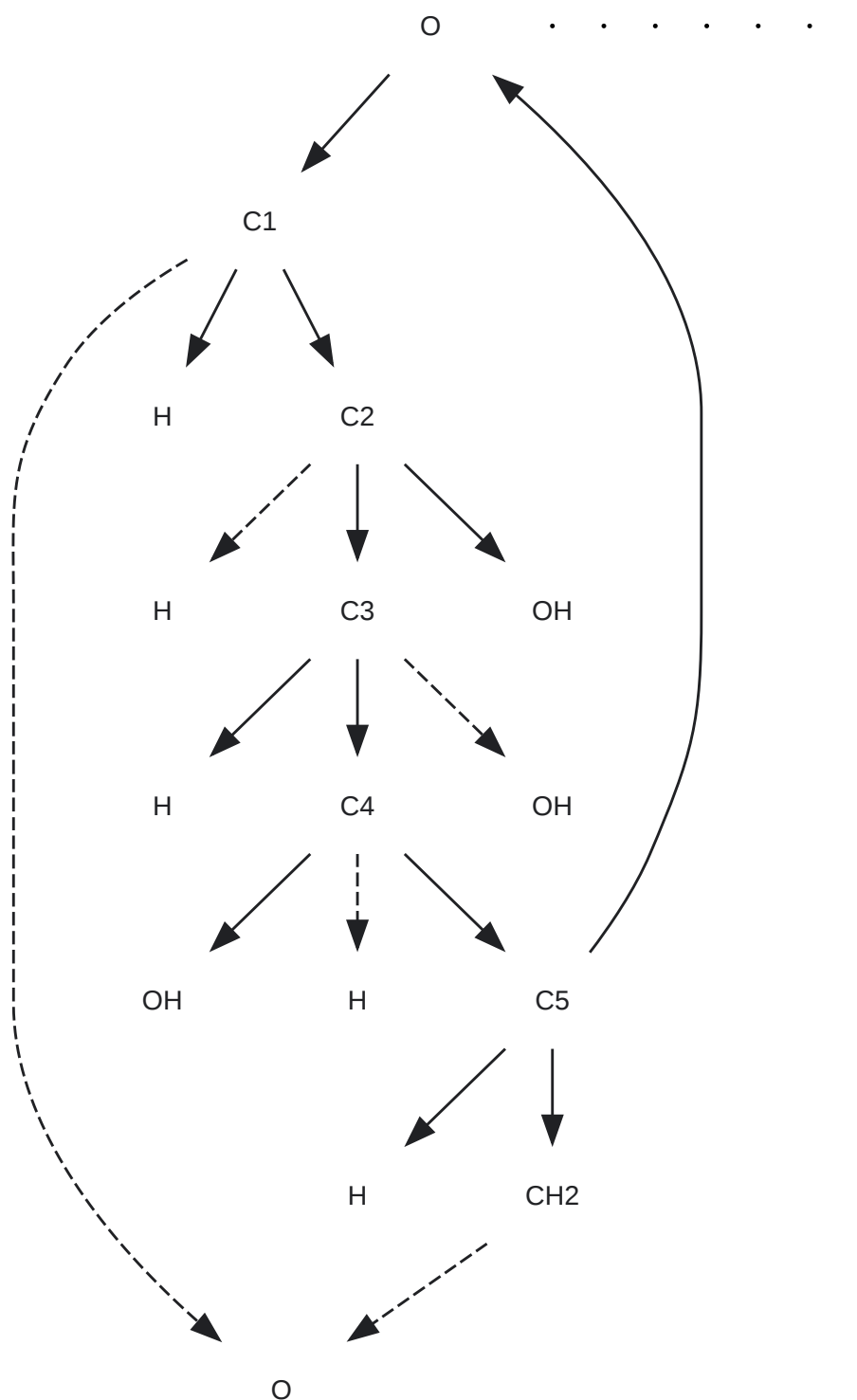
Core Structure and Stereochemistry

D-Galactosan is formed through an intramolecular glycosidic bond between the anomeric carbon (C1) and the hydroxyl group on C6 of a D-galactose molecule in its pyranose form. This results in a rigid 1,6-anhydro bridge, locking the pyranose ring in a specific conformation.

The systematic IUPAC name for **D-Galactosan** is (1R,2R,3S,4R,5R)-6,8-dioxabicyclo[3.2.1]octane-2,3,4-triol. The stereochemistry of the chiral centers is inherited from the parent D-galactose molecule.

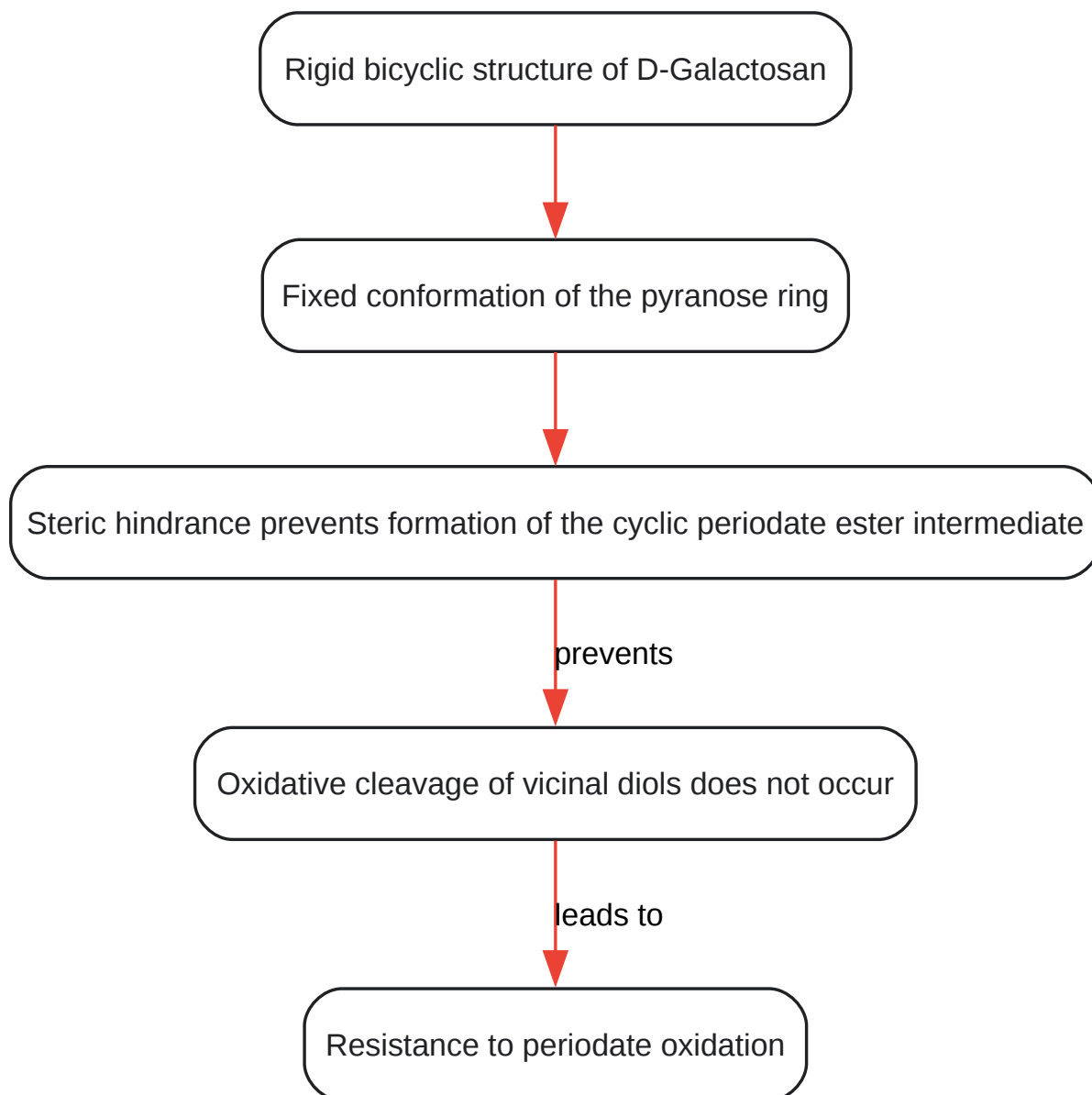
Below is a diagram illustrating the chemical structure and stereochemistry of **D-Galactosan**.

Structure and Stereochemistry of D-Galactosan



D-Galactose → Protection of hydroxyl groups (e.g., acetylation) → Selective deprotection/activation of the C6 hydroxyl group → Base-induced intramolecular cyclization → Deprotection → 1,6-Anhydro-β-D-galactopyranose

Resistance of D-Galactosan to Periodate Oxidation



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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Structure and Stereochemistry of D-Galactosan]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b020825#d-galactosan-structure-and-stereochemistry\]](https://www.benchchem.com/product/b020825#d-galactosan-structure-and-stereochemistry)

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